

Known Safety Profile and Toxicity Data

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Compound Focus: Crocin

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The table below summarizes key findings from toxicological studies on **crocin**.

Study Type	Model/Subjects	Dosage & Duration	Key Safety Findings
Acute Toxicity [1]	Mice	Up to 3 g/kg (IP or oral)	No mortality after 24-48 hours; classified as "practically low-toxic" [1].
Subacute Toxicity (Human) [2]	Healthy Adult Volunteers	20 mg/day for 1 month	No major adverse events. Minor changes: decreased blood amylase, mixed white blood cells (MXD), and PTT [2].
Subacute Toxicity (Animal) [3]	Mice	50 & 100 mg/kg for 6 weeks	No significant damage to liver or kidney function; tissues appeared normal [3].
Long-Term Toxicity [1]	Rats	Aqueous saffron stigma extract: 0.16-0.48 g/kg/day (i.p.) for 2 weeks	Both stigma and petal extracts were non-toxic to major organs [1].

Detailed Experimental Protocols for Safety Assessment

For researchers aiming to replicate or design safety studies, here are the methodologies from key studies.

Clinical Safety Trial in Humans

This randomized, double-blind, placebo-controlled study provides a robust model for clinical safety evaluation [2].

- **Subjects:** 42 healthy adult volunteers, randomized to receive either 20 mg **crocin** tablets or placebo.
- **Duration:** 1 month of treatment.
- **Health Measures:** Comprehensive parameters were monitored pre- and post-treatment:
 - **Hematological:** Complete blood count (CBC) with differentiation.
 - **Biochemical:** Liver function tests (SGOT, SGPT, bilirubin), kidney function tests (urea, creatinine), lipids, electrolytes, and enzymes (amylase, lipase).
 - **Hormonal & Other:** T4, TSH, cortisol, testosterone, and urinalysis.
- **Statistical Analysis:** Data were expressed as mean \pm SD and analyzed using two independent sample tests, with a p-value < 0.05 considered significant [2].

In Vivo Subacute Toxicity in Mice

This protocol details the assessment of **crocin**'s effects on blood parameters and organ histopathology [3].

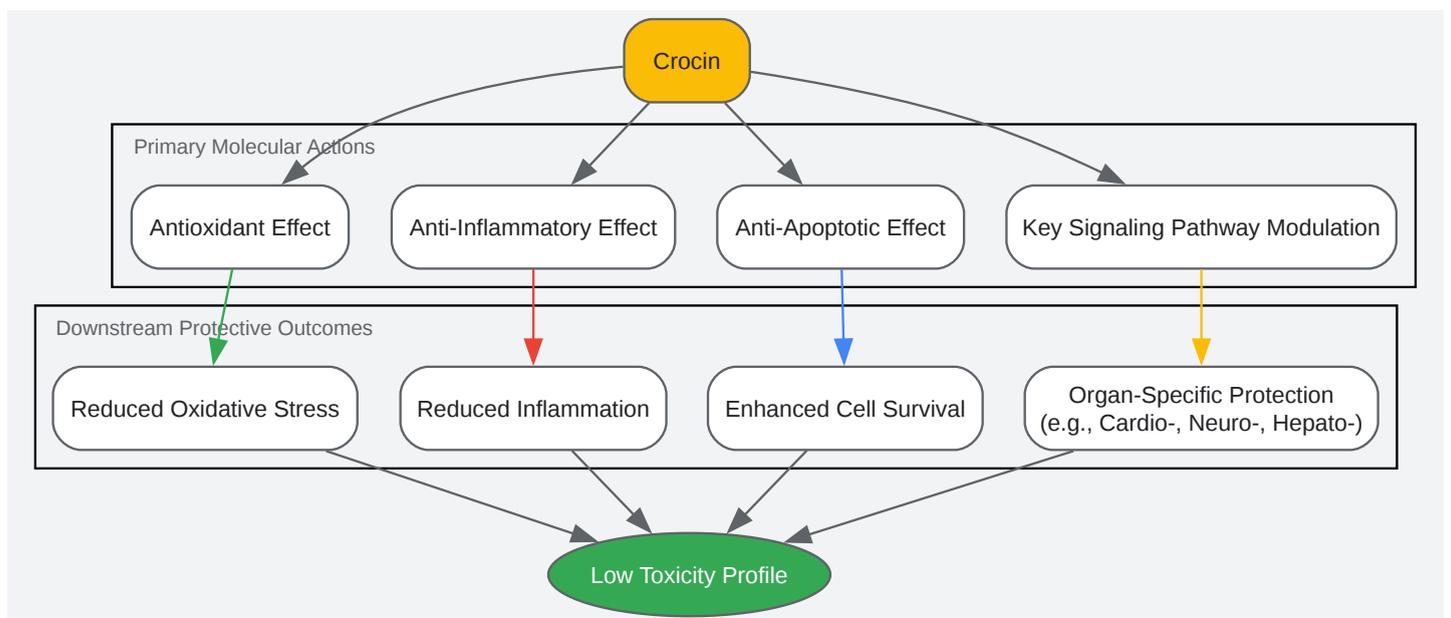
- **Animals:** Mice were randomly assigned to control (normal saline), **crocin** 50 mg/kg, and **crocin** 100 mg/kg groups (n=6 per group).
- **Administration:** Oral administration for 6 weeks.
- **Sample Collection:** At the end of the experiment, blood samples were collected from the eyeballs under anesthesia.
 - **Hematology:** Blood was preserved in EDTA tubes for white blood cell, hemoglobin, and platelet analysis.
 - **Biochemistry:** Blood was incubated in anticoagulant-free tubes, centrifuged, and serum was isolated to detect levels of ALT, AST, bilirubin, total protein, albumin, ALP, creatinine, and BUN.
- **Histopathological Examination:** After euthanasia, liver and kidney tissues were harvested, fixed in 4% paraformaldehyde, processed for hematoxylin-eosin (HE) staining, and observed under a light microscope [3].

Protective Mechanisms Against Toxicity

Crocin's low toxicity profile is closely linked to its bioactive properties, which actively protect organs from damage induced by various toxic agents [4] [1].

Protective Effect	Against Toxin/Model	Proposed Mechanism of Action
Cardioprotection [4]	Doxorubicin	↓ MDA, TNF- α , caspase-3; ↑ SOD, CAT, GSH; improved lipid profile [4].
Neuroprotection [4]	Lipopolysaccharide (LPS)	Inhibited lipid peroxidation; downregulated caspase-3, TNF- α , and NF- κ B expression in the brain [4].
Hepatoprotection [5]	General oxidative stress	Decreased lipid peroxidation; protected mitochondrial and lysosomal membranes [5].
Nephroprotection [6]	Diabetic nephropathy, renal ischemia	Attenuated oxidative burden and inflammatory cascade [6].

These protective effects are primarily mediated through the modulation of key cellular signaling pathways. The following diagram illustrates the primary molecular mechanisms through which **crocin** exerts its protective and toxicological actions, integrating evidence from multiple studies [4] [6] [7].



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Key Takeaways for Researchers

- **Strong Preclinical Safety Foundation:** Animal models consistently show low subacute toxicity, supporting **crocin's** wide safety margin [1] [3].
- **Promising Initial Human Data:** Short-term clinical trials report no major adverse events, establishing initial clinical safety [2].
- **Multi-Organ Protective Capacity:** **Crocin's** mechanisms actively mitigate toxicity in key organ systems [4] [5].
- **Consider Variability and Gaps:** Purity, sourcing, and individual health status can influence effects. Long-term human toxicity data remains an area for further study [8] [9].

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